



Shelf life and proper storage of 7-Amino-4methylcoumarin

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 7-Amino-4-methylcoumarin

Cat. No.: B1665955

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Technical Support Center: 7-Amino-4-methylcoumarin (AMC)

This guide provides researchers, scientists, and drug development professionals with essential information on the shelf life, storage, and troubleshooting for experiments involving **7-Amino-4-methylcoumarin** (AMC).

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions and shelf life for **7-Amino-4-methylcoumarin**?

A1: Proper storage is crucial for maintaining the integrity of AMC. As a solid, it is stable for at least two years when stored correctly.[1] Solutions, however, have a shorter shelf life. Always protect the compound from light and moisture.[1] For detailed storage conditions, refer to the table below.

Q2: What are the optimal excitation and emission wavelengths for AMC?

A2: The fluorescence of AMC is typically excited in the ultraviolet range and emits in the blue region of the spectrum. The exact wavelengths can vary slightly depending on the solvent. Commonly cited values are an excitation maximum around 344-365 nm and an emission maximum around 430-460 nm.[2][3][4]



Q3: My AMC is not dissolving in my aqueous buffer. What should I do?

A3: **7-Amino-4-methylcoumarin** has low solubility in water.[5] It is recommended to first prepare a concentrated stock solution in an organic solvent such as Dimethyl Sulfoxide (DMSO) or Dimethylformamide (DMF), in which it is readily soluble.[1][6] This stock solution can then be diluted to the final working concentration in your aqueous buffer. Be aware that precipitation may occur if the final concentration of the organic solvent is too low.

Q4: I am observing lower-than-expected fluorescence intensity in my assay. What are the possible causes?

A4: Low fluorescence can stem from several factors:

- Incorrect Wavelengths: Ensure your fluorometer or plate reader is set to the optimal excitation and emission wavelengths for AMC.
- Quenching: Fluorescence quenching can occur when another molecule in the solution decreases the fluorescence intensity of the AMC.[7] This can be a desired part of an assay or an unwanted artifact.
- Degradation: Improper storage or repeated freeze-thaw cycles of stock solutions can lead to degradation of the compound.
- pH Sensitivity: The fluorescence of coumarin derivatives can be pH-dependent. Ensure the pH of your buffer is optimal for your specific assay.
- Incomplete Enzymatic Cleavage: If using an AMC-conjugated substrate, incomplete cleavage by the enzyme will result in a low fluorescent signal, as the coumarin moiety is quenched when conjugated.[8]

Q5: Can I use AMC in droplet-based microfluidics?

A5: Caution is advised. Due to its hydrophobicity, AMC has been shown to leak from water-inoil droplets into the surrounding oil phase, which can compromise assay results.[9][10] More hydrophilic derivatives of coumarin have been developed to circumvent this issue.[9]

Shelf Life and Storage Data



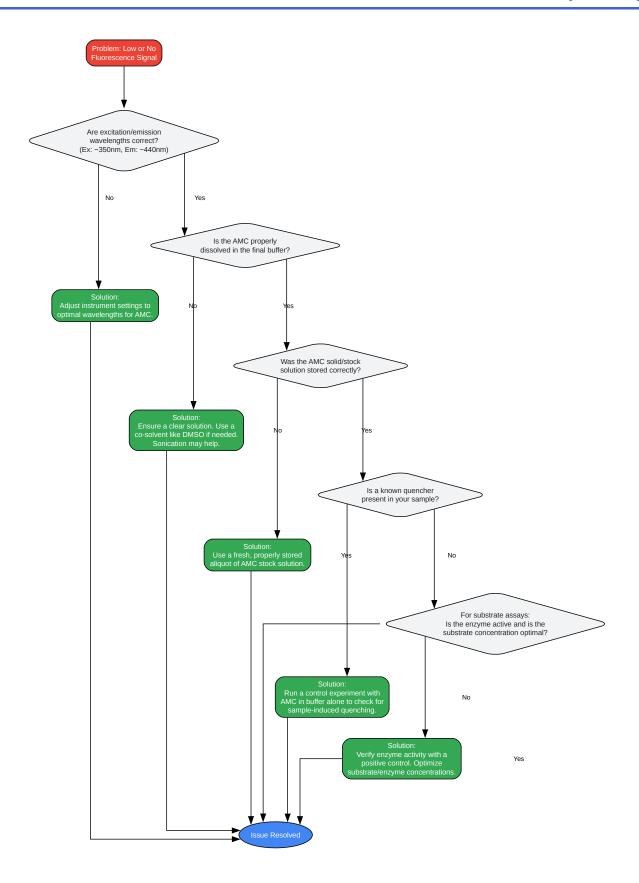
The following table summarizes the recommended storage conditions for **7-Amino-4-methylcoumarin** in both solid and solution forms.

Form	Storage Temperature	Shelf Life / Stability	Key Handling Advice
Solid (Powder)	+4°C to +8°C[1]	Stable for at least 2 years[1]	Protect from light and moisture.[1]
DMSO/DMF Stock Solution	-20°C	Stable for up to 6 months	Aliquot to avoid repeated freeze-thaw cycles.
Acetone Stock Solution	+4°C or -20°C	Stable for up to 1 week	Prepare fresh if possible.
Aqueous Working Solution	N/A	Prepare fresh and use the same day.[2][6]	If precipitation occurs, heating or sonication can aid dissolution.[2]

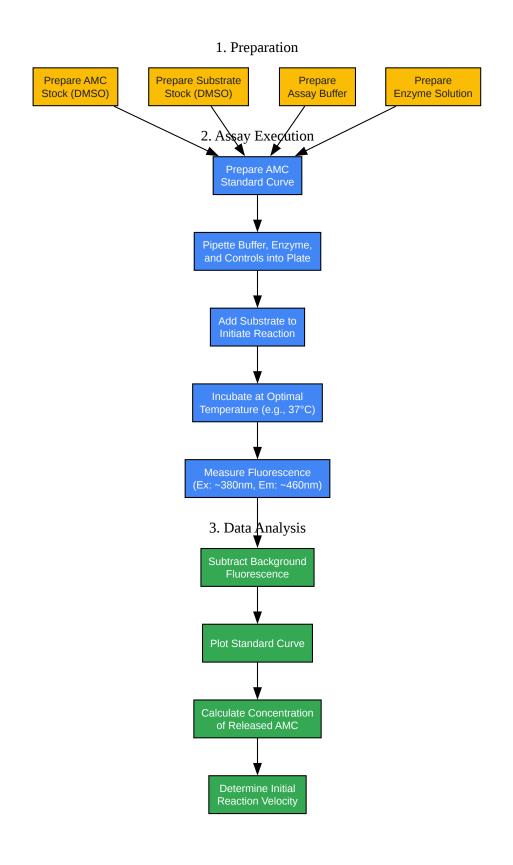
Troubleshooting Guide

Use the following workflow to diagnose and resolve common issues encountered during experiments with AMC.









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- To cite this document: BenchChem. [Shelf life and proper storage of 7-Amino-4-methylcoumarin]. BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b1665955#shelf-life-and-proper-storage-of-7-amino-4-methylcoumarin]

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